

Navigating Clinical Research with Cerec Omnicam: A Technical Support Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance for researchers and scientists utilizing the Sirona **Cerec** Omnicam in clinical studies. Addressing common challenges and frequently asked questions, this resource aims to ensure data integrity and procedural accuracy throughout your experimental workflows.

Troubleshooting Guide

This section addresses specific issues that may arise during the use of the **Cerec** Omnicam in a research setting.

Troubleshooting & Optimization

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Problem	Potential Cause	Recommended Solution
Inaccurate or Distorted Scans	Improper scanning technique, reflective materials, software version, ambient lighting.	Review and adhere to the manufacturer's recommended scanning protocol.[1][2] For highly reflective materials like gold or zirconia, ensure a steady hand and consistent distance.[3] Note that optimal accuracy for the Omnicam may be achieved in zero light conditions.[4] Verify you are using the latest software version, as updates can significantly improve accuracy. [4][5]
"Camera Unreachable" Error	Recent Windows updates may remove necessary IP addresses for the CEREC system.[6]	1. Navigate to 'Start' > 'Computer'. 2. Double-click on '(C:)' > 'Sirona' > 'Tools' > 'Omnicam Network'. 3. Run the 'Configure.cmd' file. This will reinstall the network ports and camera driver. The process should take 5-10 minutes. 4. Verify the camera status under 'Configuration' > 'Devices' in the CEREC software.[6]
Difficulty Capturing Margins	Inadequate tooth preparation, fluid accumulation, or improper scanner angulation.	Ensure preparation margins are clear and well-defined. Control for saliva and blood in the scanning area.[7] Maintain the recommended distance of 0-15 mm from the tooth surface and angulate the scanner to capture all aspects of the margin.[2]



Registration Errors During Scanning	Moving the scanner too quickly or losing tracking from a previously scanned area.	If a registration error occurs, slowly move the Omnicam back to a previously successfully captured area until you hear the sound for a registered acquisition, then continue scanning.[2]
Poor Initial Restoration Proposal	Insufficient data captured from adjacent teeth.	Always scan at least 2-3 teeth adjacent to the preparation to ensure the software has enough data for an accurate biogeneric proposal.[2]

Frequently Asked Questions (FAQs)

Q1: How does the choice of adjacent restorative material affect the accuracy of my scans?

A: The material of adjacent teeth can significantly impact the accuracy of **Cerec** Omnicam scans. In one in-vitro study, scanning adjacent to zirconia resulted in the highest trueness deviation, while gold showed the lowest.[3] Researchers should be aware of this variable and may consider standardizing adjacent materials in their study design if high precision is critical.

Q2: What is the expected accuracy of the **Cerec** Omnicam compared to other scanners?

A: While clinically acceptable for many applications, studies have shown the **Cerec** Omnicam may have lower trueness and precision compared to newer scanners like the **Cerec** Primescan.[3][8] It is crucial to consider these inherent limitations when designing studies that require very high levels of accuracy.

Q3: How often should the **Cerec** Omnicam be calibrated?

A: Regular calibration is essential for maintaining the accuracy of the scanner.[9] The manufacturer's guidelines for calibration frequency should be strictly followed, especially in a clinical study setting where consistency is paramount. The process involves using a specific calibration tip and tool and takes approximately 10-15 minutes.[9]



Q4: Can different software versions impact the outcome of my study?

A: Yes, software versions can have a significant effect on the accuracy of the Omnicam.[4][5] For instance, studies have shown differences in trueness and precision between **CEREC** Ortho software and **CEREC** SW 4.4.4.[1][10] It is imperative for researchers to document the specific software version used in their study protocols and publications to ensure reproducibility.[4]

Q5: What is the recommended scanning strategy for a full arch?

A: The recommended full-arch scanning strategy involves a specific sequence: occlusal, then buccal, then lingual surfaces, and finally the proximal surfaces of the prepared tooth.[2] For full jaw acquisitions, the sequence for anterior teeth may differ, starting with the lingual and labial areas before moving to the incisal edges.[2] Adhering to a consistent, manufacturer-recommended scanning path is critical for minimizing distortions and ensuring reliable data.

Quantitative Data from In-Vitro Studies

The following tables summarize key performance data of the **Cerec** Omnicam from various studies.

Table 1: Influence of Adjacent Material on Trueness and Precision of Omnicam Scans for Inlay Preparations[3]

Adjacent Material	Mean Trueness Deviation (μm)	Mean Precision Deviation (μm)
Zirconia	21.7 ± 0.3	4.5 ± 0.4
Resin	15.3 ± 0.6	7.6 ± 1.6
Gold	11.8 ± 0.5	5.2 ± 0.8

Table 2: Comparison of Full Arch Scan Accuracy and Time with Different Software[1]



Software	Mean Trueness Error (µm)	Mean Precision Error (µm)	Average Scan Time Increase
CEREC Ortho	27.19	20.55	~50 seconds per arch
CEREC SW 4.4.4	31.93	28.72	-

Table 3: Accuracy of Single Implant Scans[11]

Intraoral Scanner	Mean Trueness Error (μm)	Mean Precision Error (μm)
Cerec Omnicam	28.4 ± 4.5	30.6 ± 3.3
CS 3600	15.2 ± 0.8	11.3 ± 1.1
Trios 3	22.3 ± 0.5	15.2 ± 0.8
DWIO	27.8 ± 3.2	27.1 ± 10.7
Emerald	43.1 ± 11.5	32.8 ± 10.7

Experimental Protocols

Protocol 1: Evaluation of Adjacent Material on Scan Accuracy

This protocol is based on an in-vitro study evaluating the effect of adjacent restorative materials on the accuracy of digital impressions.[3]

- Model Preparation: A phantom head is used to simulate a clinical environment. A mandibular model is prepared with a disto-occlusal inlay cavity on the first molar. The adjacent second molar is fitted with interchangeable crowns made of gold, zirconia, and resin (control).
- Reference Scan: A high-accuracy laboratory scanner is used to create a reference scan of the prepared model with each adjacent crown type.
- Intraoral Scanning: The Cerec Omnicam is used to scan the inlay preparation and adjacent teeth 10 times for each adjacent material group (gold, zirconia, resin). The manufacturer's recommended scanning protocol is followed.

Troubleshooting & Optimization





 Data Analysis: The .STL files from the Omnicam scans are imported into a 3D analysis software. Each experimental scan is superimposed onto the corresponding reference scan.
 Trueness (deviation from the reference scan) and precision (deviation among the 10 scans in each group) are calculated and statistically analyzed.

Protocol 2: Clinical Evaluation of Crown Fit

This protocol outlines a clinical study comparing the fit of crowns fabricated from digital versus conventional impressions.[12]

- Patient Selection: Patients requiring a single posterior crown are recruited for the study.
- Impression Taking:
 - Digital Impression: After tooth preparation, the area is scanned using the Cerec Omnicam to capture the abutment, antagonist, and interocclusal relationship.
 - Conventional Impression: A traditional impression is taken using a polyvinyl siloxane (PVS) material.
- Crown Fabrication:
 - Chairside (Digital): A lithium disilicate crown is designed and milled chairside based on the Omnicam scan.
 - Laboratory (Conventional): The PVS impression is sent to a dental laboratory for the fabrication of a reference lithium disilicate crown.
- Fit Evaluation (Replica Technique):
 - Before cementation, a light-body silicone material is placed inside the crown, which is then seated on the prepared tooth.
 - After setting, the thin silicone layer (replica) is removed and sectioned.
 - The thickness of the replica is measured at specific points (marginal, axial, occlusal) under a microscope to determine the marginal and internal gap of the crown.



 Data Analysis: The gap measurements for the chairside and reference crowns are statistically compared to evaluate the fit accuracy.

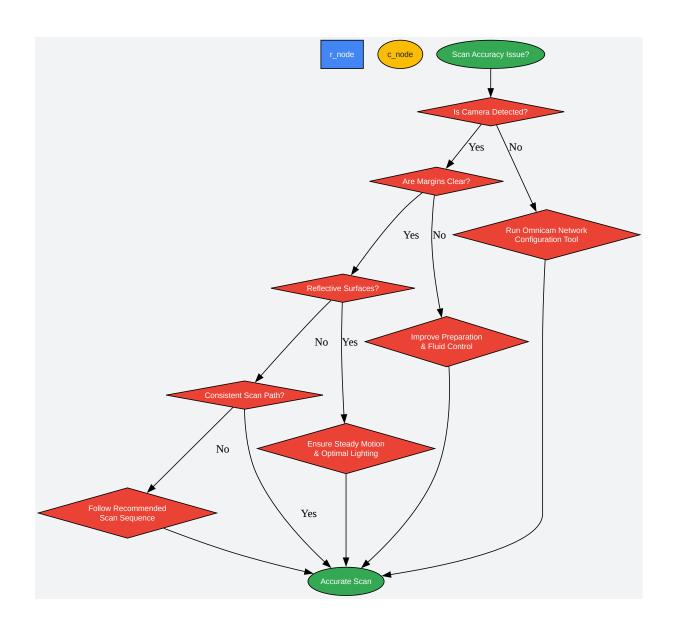
Visualized Workflows and Logic



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Caption: In-vitro workflow for testing scan accuracy with different adjacent materials.





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Caption: Decision tree for troubleshooting common Cerec Omnicam scanning issues.



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